

In-depth Technical Guide: 1-Dehydroxy-23deoxojessic acid (CAS 149252-87-9)

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Compound of Interest

Compound Name: 1-Dehydroxy-23-deoxojessic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Dehydroxy-23-deoxojessic acid is a naturally occurring cycloartane-type triterpene isolated from the medicinal plant Combretum quadrangulare.[1] This document provides a comprehensive overview of its chemical properties, biological activity, and the experimental protocols for its study. The compound has demonstrated cytotoxic effects against murine colon 26-L5 carcinoma cells, indicating its potential as an anti-proliferative agent.[1] This guide consolidates the available data to support further research and development efforts.

Chemical and Physical Properties

1-Dehydroxy-23-deoxojessic acid is a complex triterpenoid with a characteristic cycloartane skeleton. Its chemical formula is $C_{31}H_{50}O_3$, and it has a molecular weight of 470.74 g/mol . The structure and properties are summarized in the table below.



Property	Value	Source	
CAS Number	149252-87-9	[2][3][4][5]	
Molecular Formula	С31Н50О3 [3]		
Molecular Weight	470.74 g/mol	[3]	
IUPAC Name	(1S,3aR,4R,5R,6aR,8S,9R,11 aR,11bS)-1-((R)-6-isopropenyl- 3-methylhept-2-en-2- yl)-4,9,11b-trimethyl-7-oxo- 1,2,3,3a,4,5,6,6a,7,8,9,10,11,1 1a,11b-pentadecahydro-5,8- methanocyclopenta[a]cyclopro pa[e][6]annulene-4-carboxylic acid	PubChem	
Structure Class	Cycloartane-type Triterpene	[1]	
Natural Source	Combretum quadrangulare Kurz	ulare [1]	
Appearance	Amorphous powder	N/A	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]	

Biological Activity

The primary reported biological activity of **1-Dehydroxy-23-deoxojessic acid** is its cytotoxicity against cancer cell lines. The available quantitative data from the foundational study on this compound is presented below.

Compound	Cell Line	Assay	EC50 (µM)	Source
1-Dehydroxy-23- deoxojessic acid	Murine colon 26- L5 carcinoma	Cytotoxicity	62.38	[1]



This data indicates a moderate level of cytotoxic activity, suggesting that **1-Dehydroxy-23-deoxojessic acid** could serve as a lead compound for the development of novel anticancer agents. Further studies are required to elucidate its mechanism of action and to evaluate its efficacy and safety in preclinical models.

Experimental Protocols

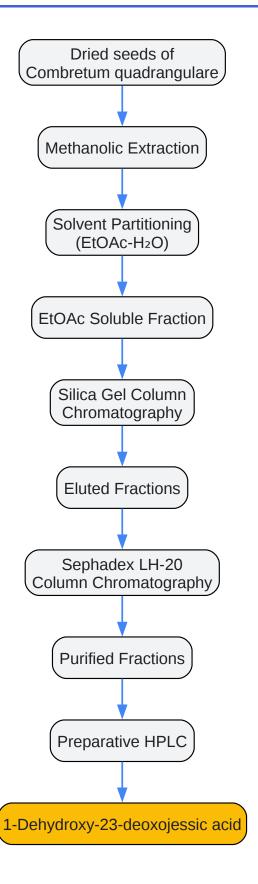
The following sections detail the methodologies employed in the isolation, characterization, and biological evaluation of **1-Dehydroxy-23-deoxojessic acid**, based on the available literature.

Isolation from Combretum quadrangulare

The isolation of **1-Dehydroxy-23-deoxojessic acid** is a multi-step process involving extraction and chromatographic separation.

Experimental Workflow for Isolation





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Caption: Workflow for the isolation of **1-Dehydroxy-23-deoxojessic acid**.



- Extraction: The dried and powdered seeds of Combretum quadrangulare are extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- Solvent Partitioning: The crude extract is suspended in water and partitioned successively
 with ethyl acetate (EtOAc). The resulting EtOAc-soluble fraction, which contains the
 triterpenes, is collected.
- Silica Gel Chromatography: The EtOAc fraction is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of n-hexane and ethyl acetate, vielding several fractions.
- Sephadex LH-20 Chromatography: Fractions containing the compound of interest are further purified by column chromatography on Sephadex LH-20, eluting with methanol.
- Preparative HPLC: Final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield pure 1-Dehydroxy-23-deoxojessic acid.

Structure Elucidation

The chemical structure of **1-Dehydroxy-23-deoxojessic acid** was determined using a combination of spectroscopic techniques:

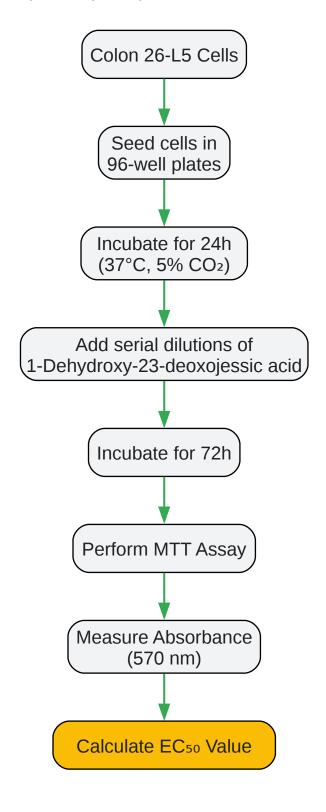
- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR):
 - ¹H-NMR: Provides information on the number and chemical environment of protons.
 - 13C-NMR: Determines the number and types of carbon atoms.
 - 2D-NMR (COSY, HMQC, HMBC): These experiments are used to establish the connectivity between protons and carbons, allowing for the complete assignment of the complex cycloartane skeleton.

Cytotoxicity Assay



The cytotoxic activity of **1-Dehydroxy-23-deoxojessic acid** was evaluated against the murine colon 26-L5 carcinoma cell line.

Experimental Workflow for Cytotoxicity Assay





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Caption: Workflow for determining the cytotoxicity (EC50) of the compound.

- Cell Culture: Murine colon 26-L5 carcinoma cells are maintained in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and antibiotics, in a humidified atmosphere at 37°C with 5% CO₂.
- Cell Seeding: Cells are harvested and seeded into 96-well microplates at a density of approximately 5 x 10³ cells per well and incubated for 24 hours to allow for attachment.
- Compound Treatment: The test compound, 1-Dehydroxy-23-deoxojessic acid, is dissolved
 in DMSO and then serially diluted with the culture medium. The cells are treated with these
 dilutions and incubated for an additional 72 hours.
- MTT Assay: After the incubation period, an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well. The plate is incubated for another 4 hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Measurement: The medium is removed, and the formazan crystals are dissolved in DMSO.
 The absorbance is then measured using a microplate reader at a wavelength of 570 nm.
- EC₅₀ Calculation: The concentration of the compound that causes a 50% reduction in cell viability (EC₅₀) is calculated by plotting the percentage of cell viability against the compound concentration.

Signaling Pathways and Mechanism of Action

Currently, there is no published research detailing the specific signaling pathways modulated by **1-Dehydroxy-23-deoxojessic acid** or its precise mechanism of cytotoxic action. The observed anti-proliferative effect suggests potential interference with key cellular processes such as cell cycle progression, apoptosis, or specific oncogenic signaling cascades. Further investigation is warranted to uncover these molecular mechanisms.

Conclusion



1-Dehydroxy-23-deoxojessic acid is a cycloartane-type triterpene with documented cytotoxic activity against a murine colon cancer cell line.[1] This technical guide provides the foundational chemical, biological, and methodological information on this compound. The lack of data on its mechanism of action presents a clear opportunity for future research. Elucidating the molecular targets and signaling pathways affected by this compound will be crucial for its potential development as a therapeutic agent.

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